

Technical Guide: Safety and Handling of 3-Chloro-6-methylpicolinonitrile

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Compound of Interest

Compound Name: 3-Chloro-6-methylpicolinonitrile

CAS No.: 894074-81-8

Cat. No.: B1425211

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CAS Registry Number: 894074-81-8 Chemical Family: Chlorinated Pyridine Carbonitriles

Executive Summary & Chemical Identity

3-Chloro-6-methylpicolinonitrile (also known as 3-Chloro-6-methyl-2-pyridinecarbonitrile) is a halogenated heterocyclic building block.^{[1][2][3][4][5]} Its structural features—an electron-deficient pyridine ring substituted with a nitrile group, a chlorine atom, and a methyl group—confer specific reactivity and toxicity profiles. It is primarily utilized as a scaffold for synthesizing bioactive molecules, including pyridine-based herbicides and kinase inhibitors.

Chemical Properties Table

Property	Specification
CAS Number	894074-81-8
Molecular Formula	C ₇ H ₅ ClN ₂
Molecular Weight	152.58 g/mol
Physical State	Solid (typically off-white to beige powder)
Solubility	Soluble in organic solvents (DCM, Ethyl Acetate, DMSO); sparingly soluble in water.[6]
Reactivity	Sensitive to strong oxidizers; nitrile group hydrolyzes in strong acid/base.

Hazard Identification & Toxicology

While specific LD50 data for this exact isomer is often proprietary, safety protocols must be derived via Read-Across Methodology using structural analogs (e.g., 6-Chloro-3-pyridinecarbonitrile and 3,6-Dichloropicolinic acid).

Core Hazards (GHS Classification Basis)

- Acute Toxicity (Oral/Dermal/Inhalation): Category 4.[7] Harmful if swallowed, in contact with skin, or inhaled.[8] The pyridine ring facilitates transdermal absorption.
- Skin & Eye Irritation: Category 2/2A. Causes skin irritation and serious eye irritation.[7] Dust is a potent lacrymator and respiratory irritant (STOT SE 3).
- Thermal Decomposition Risks: In a fire event, this compound decomposes to release Hydrogen Chloride (HCl), Nitrogen Oxides (NO_x), and potentially Hydrogen Cyanide (HCN) due to the nitrile moiety.

Critical Mechanism: Metabolic Activation

Pyridine derivatives can undergo metabolic activation via P450 enzymes, potentially forming reactive N-oxide intermediates. Although not confirmed as a mutagen for this specific CAS, researchers should treat it as a suspected genotoxin until proven otherwise, utilizing full containment.

Engineering Controls & Personal Protective Equipment (PPE)

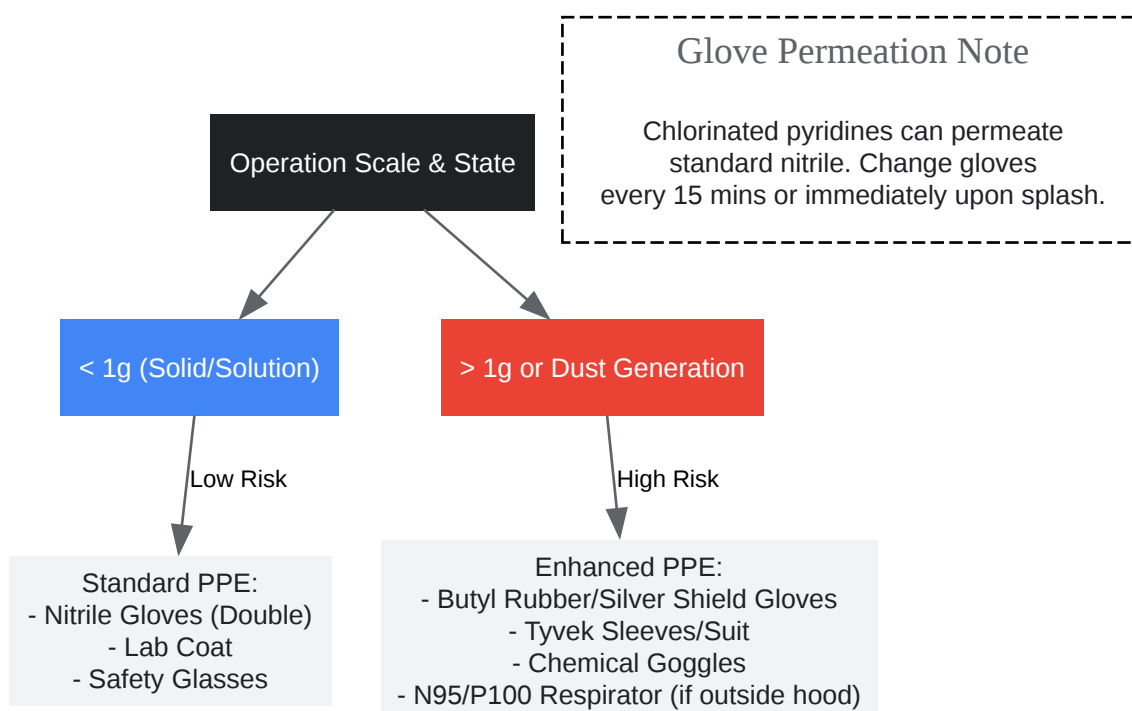
The hierarchy of controls dictates that engineering solutions (ventilation) take precedence over PPE.

Primary Engineering Control

- Solid Handling: All weighing and transfer of solids must occur inside a certified chemical fume hood or a powder containment enclosure (face velocity > 0.5 m/s).
- Reaction Setup: Closed systems are required. Vent lines from reaction vessels should be scrubbed (e.g., dilute NaOH scrubber) if acid gases are generated during downstream processing.

PPE Decision Logic

The following diagram outlines the decision process for selecting appropriate PPE based on the scale of operation.



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Figure 1: PPE Selection Logic based on operational scale. Note the specific requirement for glove permeation awareness.

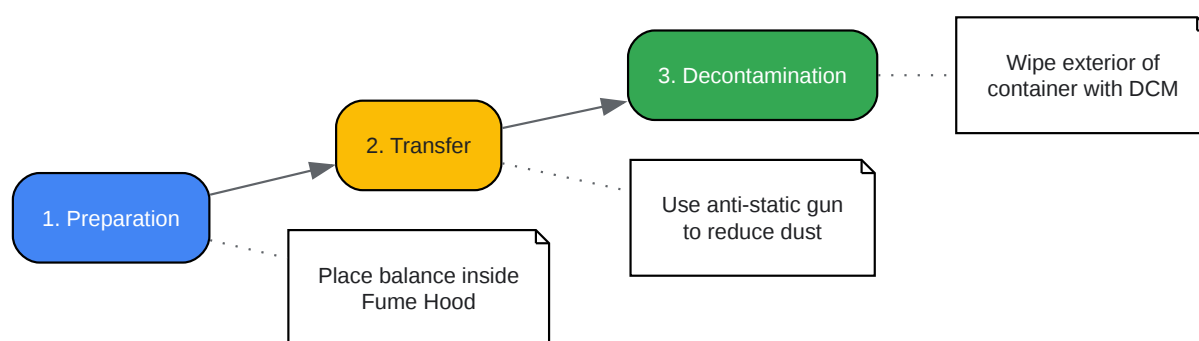
Operational Protocols

A. Receiving and Storage[4][10]

- Inspection: Upon receipt, inspect the bottle for crystalline buildup on the cap, which indicates sublimation or degradation.
- Storage: Store in a cool, dry place (2–8°C recommended for long-term stability) under an inert atmosphere (Argon/Nitrogen) to prevent hydrolysis of the nitrile group. Segregate from strong oxidizers and mineral acids.

B. Safe Weighing & Transfer Workflow

Handling the solid powder presents the highest risk of inhalation exposure.



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Figure 2: Solid handling workflow designed to minimize particulate exposure.

Detailed Protocol:

- Preparation: Clear the fume hood. Place a disposable absorbent mat (benchkote) on the surface.
- Weighing: Do not use a spatula that has been used for strong acids. Use a disposable anti-static weighing boat.

- **Transfer:** Dissolve the solid immediately in the reaction solvent (e.g., DCM or Ethyl Acetate) before removing it from the hood. Handling the compound in solution significantly reduces inhalation risk.

C. Reaction Safety (Chemical Compatibility)

- **Hydrolysis Risk:** Avoid prolonged exposure to strong aqueous acids or bases at elevated temperatures unless hydrolysis is the intended reaction (converting -CN to -COOH). This releases ammonia or, under reductive conditions, potentially toxic amines.
- **Nucleophilic Substitution:** The chlorine at the 3-position is activated. Care must be taken when adding strong nucleophiles (amines, thiols) as exotherms may occur.

Emergency Response

Spill Management

- **Evacuate:** If a powder spill >5g occurs outside a hood, evacuate the immediate area to allow dust to settle.
- **PPE:** Don specific PPE (Double nitrile gloves, N95 respirator, Goggles).
- **Containment:** Do not dry sweep. Cover the spill with a wet absorbent pad (soaked in a compatible solvent like heptane or water) to suppress dust.
- **Cleanup:** Scoop the wet material into a hazardous waste container labeled "Toxic Organic Solid." Clean the surface with a soap/water solution followed by an alcohol wipe.

First Aid Measures

- **Eye Contact:** Rinse immediately with water for 15 minutes. The nitrile group makes this an irritant; speed is critical to prevent corneal damage.
- **Skin Contact:** Wash with soap and water.^[9] Do not use ethanol immediately on the skin, as it may enhance transdermal absorption of the pyridine derivative.
- **Inhalation:** Move to fresh air. If breathing is difficult, oxygen should be administered by trained personnel.

Waste Disposal

- Segregation: Dispose of as Halogenated Organic Waste.
- Labeling: Clearly label waste containers with "Contains Cyanides/Nitriles" if the pH of the waste stream is acidic, to warn downstream handlers of potential HCN evolution risks.
- Destruction: Incineration is the preferred method of disposal.

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